

2-cyano-N-(2-fluorophenyl)acetamide molecular structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-cyano-N-(2-fluorophenyl)acetamide

CAS No.: 1735-96-2

Cat. No.: B1269015

[Get Quote](#)

An In-depth Technical Guide to the Molecular Structure of 2-cyano-N-(2-fluorophenyl)acetamide

This guide provides a comprehensive technical overview of **2-cyano-N-(2-fluorophenyl)acetamide**, a molecule of interest within the broader class of cyanoacetamide derivatives. These derivatives are recognized for their versatile applications, including their roles as intermediates in the synthesis of pharmaceuticals and pesticides.^{[1][2][3]} This document is intended for researchers, scientists, and drug development professionals, offering a detailed exploration of the molecule's synthesis, purification, and structural elucidation through spectroscopic and conformational analysis.

Molecular Identity and Physicochemical Properties

2-cyano-N-(2-fluorophenyl)acetamide is an organic compound characterized by an acetamide backbone, a reactive nitrile functional group, and a 2-fluorophenyl substituent.^{[4][5]} Its chemical identity and key computed physicochemical properties are summarized below.

These parameters are crucial for predicting its behavior in various solvent systems and its potential for biological activity.

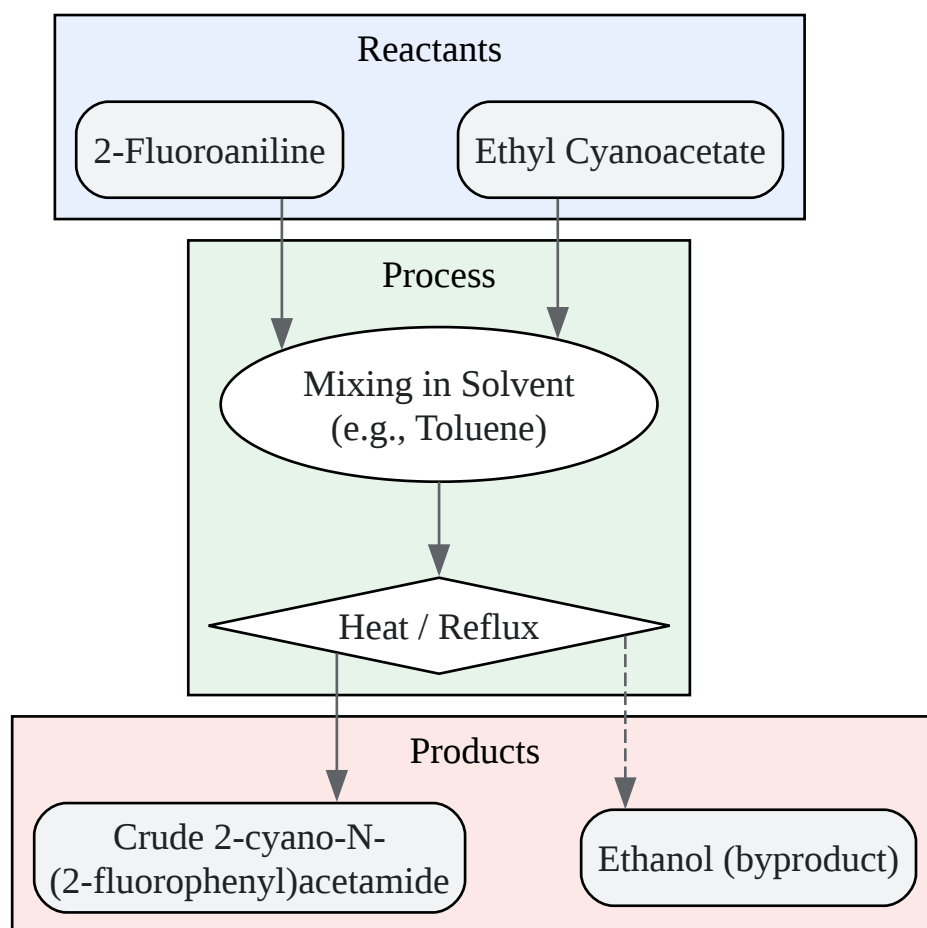
Identifier/Property	Value	Source
IUPAC Name	2-cyano-N-(2-fluorophenyl)acetamide	Chemdiv[4]
Molecular Formula	C ₉ H ₇ FN ₂ O	Chemdiv[4], Santa Cruz Biotechnology[5]
Molecular Weight	178.16 g/mol	Chemdiv[4], Santa Cruz Biotechnology[5]
SMILES	<chem>C(C#N)C(Nc1ccccc1F)=O</chem>	Chemdiv[4]
InChI Key	RDAXFILTEIFLSA-UHFFFAOYSA-N	Chemdiv[4]
logP (Octanol/Water)	0.9051	Chemdiv[4]
Polar Surface Area	40.18 Å ²	Chemdiv[4]
Hydrogen Bond Donors	1	Chemdiv[4]
Hydrogen Bond Acceptors	3	Chemdiv[4]

Synthesis and Purification

The synthesis of N-substituted cyanoacetamides is reliably achieved through the condensation of an amine with an alkyl cyanoacetate, such as ethyl cyanoacetate.[6][7] This straightforward acylation reaction is a common and effective method for forming the amide bond.

Synthetic Workflow

The proposed synthesis involves the reaction of 2-fluoroaniline with ethyl cyanoacetate. The reaction can be driven to completion by heating, which facilitates the elimination of ethanol as a byproduct.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **2-cyano-N-(2-fluorophenyl)acetamide**.

Experimental Protocol: Synthesis

Objective: To synthesize **2-cyano-N-(2-fluorophenyl)acetamide** via direct amidation.

Materials:

- 2-fluoroaniline
- Ethyl cyanoacetate
- Toluene (or another suitable high-boiling solvent)
- Round-bottom flask, condenser, heating mantle

- Stir plate and magnetic stir bar

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine equimolar amounts of 2-fluoroaniline and ethyl cyanoacetate. A typical molar ratio is 1:1 to 1:1.2 of aniline to ester.[8]
- **Solvent Addition:** Add a suitable solvent, such as toluene, to facilitate mixing and heat transfer.
- **Reaction:** Heat the mixture to reflux (approximately 110-120 °C for toluene) and maintain for 2-8 hours. The progress can be monitored by Thin Layer Chromatography (TLC), observing the consumption of the starting materials.[6][8]
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. The crude product may precipitate upon cooling.
- **Isolation:** Remove the solvent under reduced pressure using a rotary evaporator. The resulting solid is the crude product.[6]

Experimental Protocol: Purification

Objective: To purify the crude product using recrystallization.

Rationale: Recrystallization is a robust technique for purifying solid compounds. The choice of solvent is critical: the compound should be highly soluble at elevated temperatures and sparingly soluble at room or lower temperatures.[9] An ethyl acetate/hexanes system is often effective for compounds of this polarity.

Materials:

- Crude **2-cyano-N-(2-fluorophenyl)acetamide**
- Ethyl acetate
- Hexanes

- Erlenmeyer flasks, hot plate
- Buchner funnel and vacuum flask

Procedure:

- Dissolution: Dissolve the crude solid in a minimal amount of hot ethyl acetate in an Erlenmeyer flask.^[9]
- Decolorization (Optional): If the solution is colored, add a small amount of activated carbon, heat briefly, and perform a hot filtration to remove the carbon and other insoluble impurities.^[9]
- Induce Crystallization: Slowly add hexanes to the hot solution until persistent cloudiness is observed. Reheat gently until the solution becomes clear again.
- Crystallization: Allow the flask to cool slowly to room temperature, then place it in an ice bath to maximize crystal formation.
- Isolation: Collect the purified crystals by vacuum filtration, washing with a small amount of cold hexanes. Dry the crystals under vacuum.

Molecular Structure Elucidation

Determining the precise molecular structure requires a combination of spectroscopic techniques and, ideally, single-crystal X-ray diffraction. In the absence of published experimental data for this specific molecule, we present predicted data and draw inferences from closely related crystal structures.

Spectroscopic Analysis (Predicted)

The following data are predicted based on computational models and serve as a reference for experimental verification.

¹H NMR Spectroscopy: Proton NMR provides information on the chemical environment of hydrogen atoms. The spectrum is predicted to show distinct signals for the aromatic protons, the amide proton, and the methylene protons.

Predicted Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~8.2-8.4	(broad s)	1H	N-H
~7.1-7.8	(m)	4H	Ar-H
~3.5	(s)	2H	CH ₂ -CN

¹³C NMR Spectroscopy: Carbon NMR identifies the different carbon environments in the molecule.

Predicted Chemical Shift (ppm)	Assignment
~162	C=O (Amide)
~152 (d, ¹ JCF ≈ 245 Hz)	Ar-C-F
~128	Ar-C (quaternary)
~125-127	Ar-CH
~115	Ar-CH
~115	C≡N (Nitrile)
~25	CH ₂

Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the presence of specific functional groups based on their vibrational frequencies.

Predicted Wavenumber (cm ⁻¹)	Intensity	Assignment
~3300	Strong, Broad	N-H Stretch (Amide)
~2250	Medium, Sharp	C≡N Stretch (Nitrile)
~1680	Strong, Sharp	C=O Stretch (Amide I)
~1540	Strong	N-H Bend (Amide II)
~1250	Strong	C-F Stretch (Aromatic)

Mass Spectrometry (MS): Mass spectrometry provides the mass-to-charge ratio, confirming the molecular weight. For **2-cyano-N-(2-fluorophenyl)acetamide** (C₉H₇FN₂O), the expected molecular ion peak [M]⁺ would be at m/z = 178.16.

Experimental Protocol: Spectroscopic Characterization

Objective: To acquire experimental spectroscopic data to confirm the structure.

Procedure:

- NMR: Dissolve 10-20 mg of the purified product in ~0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in an NMR tube. Acquire ¹H, ¹³C, and fluorine (¹⁹F) spectra on a 400 MHz or higher spectrometer.[6]
- IR: Place a small amount of the solid product directly onto the crystal of an ATR-FTIR spectrometer and acquire the spectrum.
- MS: Dissolve a small sample in a suitable solvent (e.g., methanol or acetonitrile) and analyze using an electrospray ionization (ESI) mass spectrometer to confirm the molecular weight.

Crystallographic and Conformational Analysis

While a crystal structure for the title compound is not publicly available, analysis of similar structures, such as 2-cyano-N-(furan-2-ylmethyl)acetamide[10] and 2-Chloro-N-(4-fluorophenyl)acetamide[11], provides valuable insights into its likely solid-state conformation and intermolecular interactions.

- **Amide Planarity:** The acetamide unit is expected to be nearly planar.
- **Torsion Angles:** The key conformational flexibility lies in the rotation around the N-C(aryl) and N-C(carbonyl) bonds. The dihedral angle between the phenyl ring and the amide plane will be influenced by steric hindrance from the ortho-fluorine atom and potential intramolecular hydrogen bonding.
- **Intermolecular Interactions:** In the solid state, molecules are likely linked by N-H...O hydrogen bonds between the amide proton of one molecule and the carbonyl oxygen of a neighboring molecule. This interaction typically forms chains or dimeric structures, which are fundamental to the crystal packing.[\[10\]](#)[\[11\]](#)

Caption: Predicted intermolecular N-H...O hydrogen bonding chain.

Safety and Handling

While a specific safety data sheet (SDS) for **2-cyano-N-(2-fluorophenyl)acetamide** is not widely available, data from related cyanoacetamide and acetanilide compounds suggest appropriate precautions.

- **Hazards:** Compounds in this class are often classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.[\[12\]](#)
- **Handling:** Use only in a well-ventilated area, preferably a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid breathing dust. Wash hands thoroughly after handling.[\[13\]](#)
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.

Conclusion

This technical guide has detailed the molecular identity, synthesis, purification, and structural characteristics of **2-cyano-N-(2-fluorophenyl)acetamide**. The proposed synthetic route is robust, and the purification can be achieved with standard laboratory techniques. The structural analysis, based on predicted spectroscopic data and inferences from related crystal structures, provides a strong foundation for the experimental characterization of this compound. The

methodologies outlined herein serve as a comprehensive resource for researchers engaged in the study and application of novel cyanoacetamide derivatives.

References

- PubChem. N-(2-Fluorophenyl)acetamide. Available at: [\[Link\]](#)
- ChemBK. 2-Cyano-N-[4-(trifluoromethyl)phenyl]acetamide. Available at: [\[Link\]](#)
- NIST. Acetamide, 2-cyano-. Available at: [\[Link\]](#)
- El-Sabagh, A. et al. (2020). Biological Activity of some Synthetic Cyanoacetamide Derivatives against some Cotton Pests. *Journal of Plant Protection and Pathology*. Available at: [\[Link\]](#)
- Abdel-Raheem, S. A. A. et al. (2020). Synthesis and biological activity of 2-((3-Cyano-4,6-distyrylpyridin-2-yl) thio) acetamide and its cyclized form. *Periodikos*. Available at: [\[Link\]](#)
- Jasinski, J. P. et al. (2014). Crystal structure of 2-cyano-N-(furan-2-ylmethyl)acetamide. *Acta Crystallographica Section E: Structure Reports Online*. Available at: [\[Link\]](#)
- Wikipedia. Cyanoacetamide. Available at: [\[Link\]](#)
- Google Patents. CN102952037A - A kind of synthetic method of 2-cyano-N-(2,4-dichloro-5-methoxyphenyl)acetamide.
- PubChem. 2-Cyano-N-methylacetamide. Available at: [\[Link\]](#)
- Google Patents. US4841086A - Process for the preparation of 2-cyano-2-oximino-acetamide derivatives.
- Organic Syntheses. Cyanoacetamide. Available at: [\[Link\]](#)
- Gaxiola-Polo, L. et al. (2008). 2-Chloro-N-(4-fluorophenyl)acetamide. *Acta Crystallographica Section E: Structure Reports Online*. Available at: [\[Link\]](#)
- ResearchGate. Synthesis and biological activity of 2-((3-Cyano-4,6-distyrylpyridin-2-yl) thio) acetamide and its cyclized form. Available at: [\[Link\]](#)

- M. C. Bonaccorsi, et al. (2010). Acetamide Derivatives with Antioxidant Activity and Potential Anti-Inflammatory Activity. *Molecules*. Available at: [\[Link\]](#)
- Ghozlan, S. A. S. et al. (2020). Synthesis, and synthetic applications of cyanoacetamides. *Arkivoc*. Available at: [\[Link\]](#)
- Karakuş, S. et al. (2022). Synthesis, Structural Investigation, Hirshfeld Surface Analysis, and Biological Evaluation of N-(3-Cyanothiophen-2-yl)-2-(thiophen-2-yl)acetamide. *ACS Omega*. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chembk.com](https://chembk.com) [chembk.com]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. Blocked website](https://app.periodikos.com.br) - [app.periodikos.com.br]
- [4. Compound 2-cyano-N-\(2-fluorophenyl\)acetamide](https://chemdiv.com) - Chemdiv [chemdiv.com]
- [5. scbt.com](https://scbt.com) [scbt.com]
- [6. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [7. researchgate.net](https://researchgate.net) [researchgate.net]
- [8. CN102952037A - A kind of synthetic method of 2-cyano-N-\(2,4-dichloro-5-methoxyphenyl\)acetamide](https://patents.google.com) - Google Patents [patents.google.com]
- [9. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [10. Crystal structure of 2-cyano-N-\(furan-2-ylmethyl\)acetamide](https://pmc.ncbi.nlm.nih.gov) - PMC [pmc.ncbi.nlm.nih.gov]
- [11. 2-Chloro-N-\(4-fluorophenyl\)acetamide](https://pmc.ncbi.nlm.nih.gov) - PMC [pmc.ncbi.nlm.nih.gov]
- [12. tcichemicals.com](https://tcichemicals.com) [tcichemicals.com]
- [13. aksci.com](https://aksci.com) [aksci.com]

- To cite this document: BenchChem. [2-cyano-N-(2-fluorophenyl)acetamide molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1269015/docs#2-cyano-n-2-fluorophenyl-acetamide-molecular-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)